

physical and chemical properties of CAS 6622-92-0

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Compound of Interest

Compound Name: 2,4-Dimethyl-6-hydroxypyrimidine

Cat. No.: B146697

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An In-depth Technical Guide to **2,4-Dimethyl-6-hydroxypyrimidine** (CAS 6622-92-0)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethyl-6-hydroxypyrimidine (CAS No. 6622-92-0) is a heterocyclic organic compound belonging to the pyrimidine family. Pyrimidine derivatives are of significant interest in medicinal chemistry and drug development as they form the core structure of many biologically important molecules, including nucleobases found in DNA and RNA. This compound primarily serves as a versatile chemical intermediate and building block for the synthesis of more complex, biologically active molecules.^[1] Its applications are noted in the development of pharmaceuticals, particularly those targeting neurological disorders and metabolic pathways, as well as in the formulation of agricultural chemicals like herbicides and fungicides.^[1]

This document provides a comprehensive overview of the known physical and chemical properties of **2,4-Dimethyl-6-hydroxypyrimidine**, detailed standard experimental protocols for their determination, and an examination of the biological activity of a closely related structural analog to illustrate its potential relevance in signaling pathways.

Physical and Chemical Properties

2,4-Dimethyl-6-hydroxypyrimidine typically presents as a white to off-white crystalline powder or solid.^[1] The structural and quantitative properties are summarized below.

Identification and Structure

Identifier	Value
CAS Number	6622-92-0
Chemical Name	2,4-Dimethyl-6-hydroxypyrimidine
Synonyms	2,6-Dimethyl-4-pyrimidinol, 6-Hydroxy-2,4-dimethylpyrimidine, 4-Hydroxy-2,6-dimethylpyrimidine
Molecular Formula	C ₆ H ₈ N ₂ O
Molecular Weight	124.14 g/mol
SMILES String	<chem>Cc1cc(O)nc(C)n1</chem>
InChI Key	UQFHLJKWYIJISA-UHFFFAOYSA-N

Quantitative Physicochemical Data

Property	Value	Source(s)
Melting Point	198.5 - 200 °C	[2][3]
Boiling Point	230.92°C (rough estimate)	[2][4]
pKa	9.87 ± 0.50 (Predicted)	[4]
Purity	≥98% (by HPLC)	[1][5]
Appearance	White to very pale yellow, crystalline powder/solid	[5][6]
Solubility	No quantitative data available. Described as potentially influencing solubility in polar solvents due to hydrogen bonding capabilities.	

Experimental Protocols

The following sections detail standard methodologies for determining the key physicochemical properties of a solid organic compound like **2,4-Dimethyl-6-hydroxypyrimidine**.

Protocol for Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a crystalline solid's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, whereas impurities tend to depress and broaden the melting range.

Objective: To determine the temperature range over which the solid phase of the compound transitions to the liquid phase.

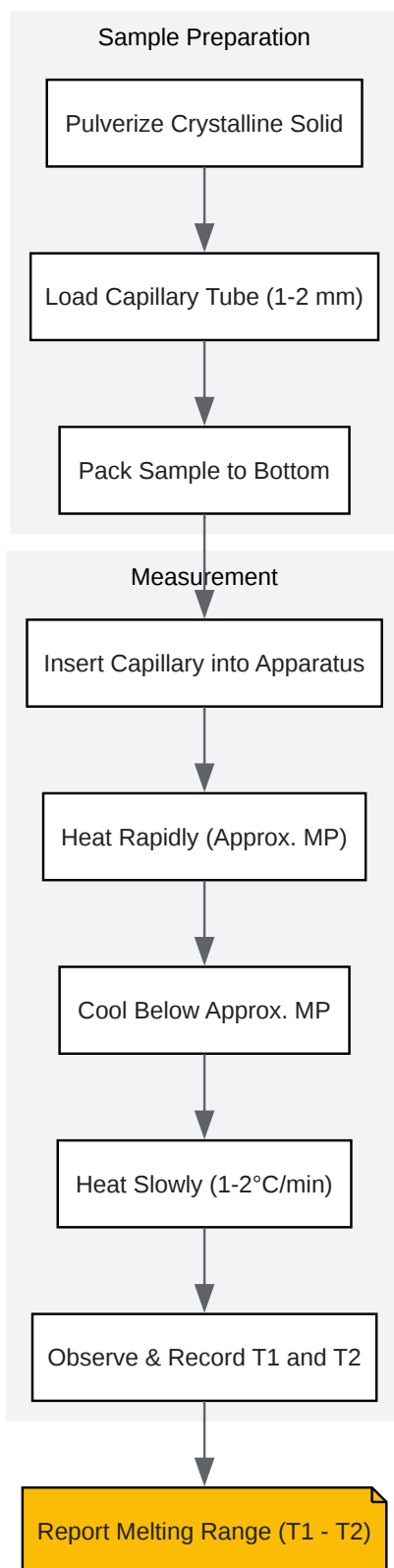
Apparatus:

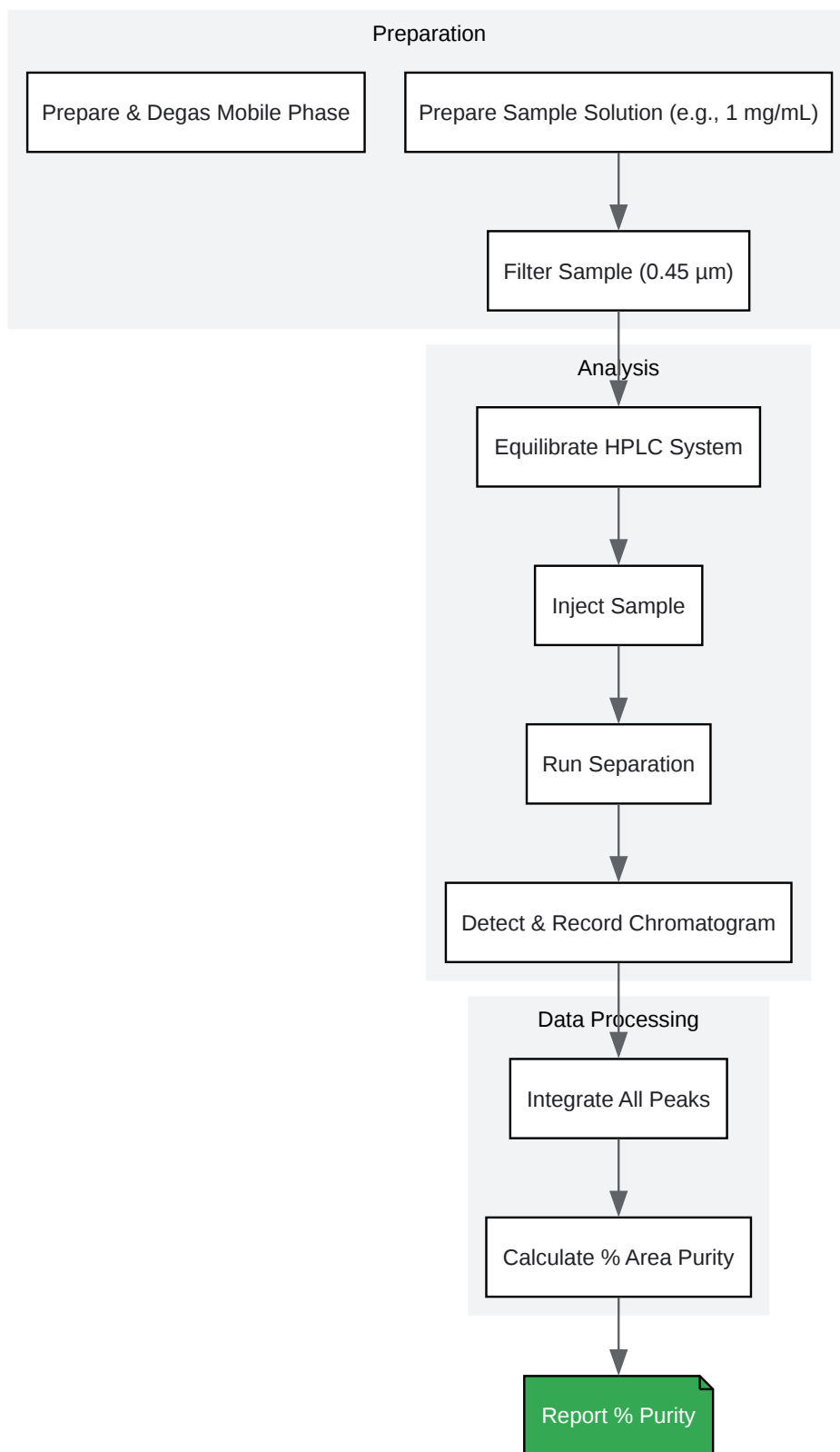
- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

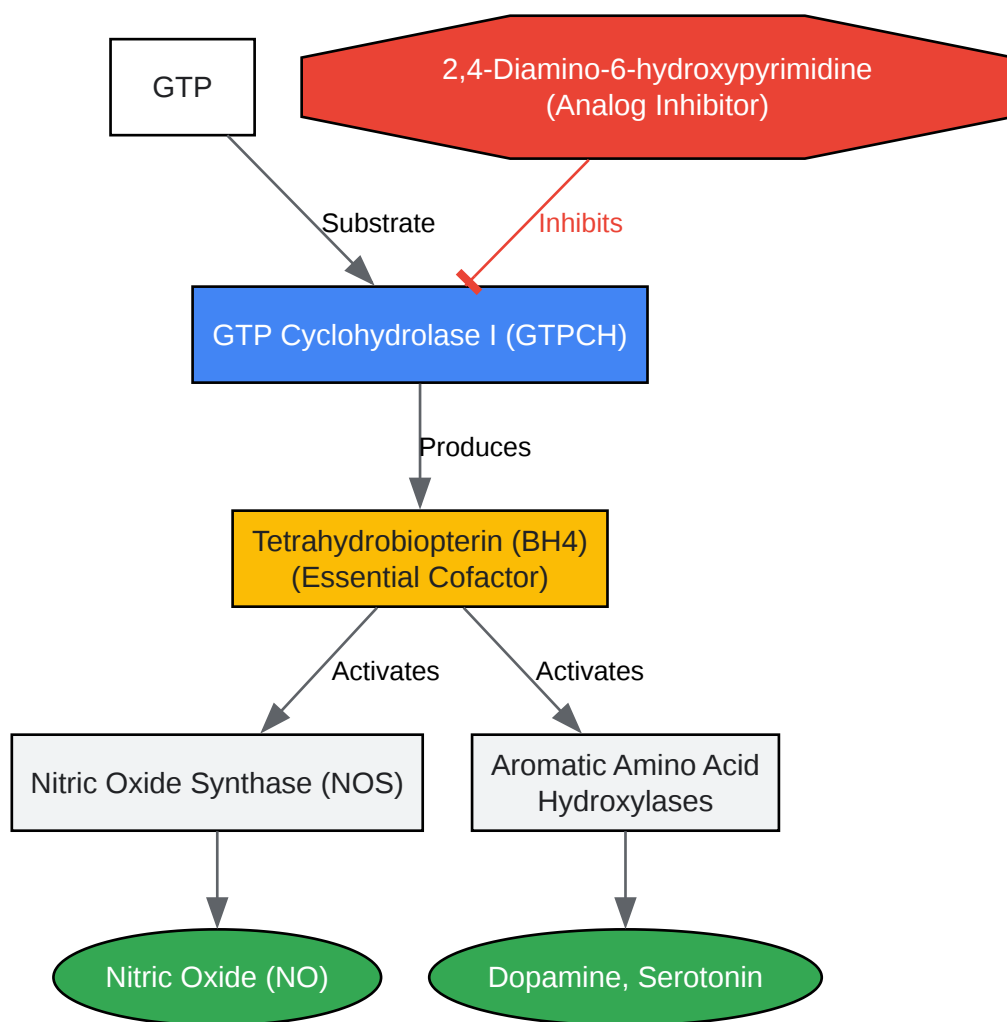
Procedure:

- **Sample Preparation:** Place a small amount of the dry, crystalline compound onto a clean, dry surface. If the crystals are large, gently pulverize them into a fine powder using a mortar and pestle.^[7]
- **Capillary Loading:** Tap the open end of a capillary tube into the powdered sample to force a small amount of material inside.^[5]
- **Packing:** Invert the tube and tap its sealed bottom gently on a hard surface, or drop it through a long glass tube, to pack the powder tightly into the bottom. The final packed sample height should be 1-2 mm.^{[5][7]}

- Measurement (Initial/Rapid): Place the loaded capillary into the heating block of the melting point apparatus. Heat the sample rapidly to get an approximate melting point. This provides a target range for the precise measurement.
- Measurement (Precise): Allow the apparatus to cool to at least 20°C below the approximate melting point. Insert a new sample capillary.[\[7\]](#)
- Set the heating rate to a slow, constant value, typically 1-2°C per minute, as the expected melting point is approached.[\[8\]](#)[\[9\]](#)
- Data Recording: Record two temperatures:
 - T₁: The temperature at which the first droplet of liquid is observed.
 - T₂: The temperature at which the last crystal completely melts into a clear liquid.
- The melting point is reported as the range T₁ - T₂. For a pure compound, this range should be narrow.







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